

An In-depth Technical Guide to **tert-Butyl (4-methylpyridin-2-yl)carbamate**

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Compound of Interest

Compound Name: *tert-Butyl (4-methylpyridin-2-yl)carbamate*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the molecular structure and properties of **tert-Butyl (4-methylpyridin-2-yl)carbamate**, a compound of interest in various chemical and pharmaceutical research fields.

Molecular Properties

The fundamental molecular characteristics of **tert-Butyl (4-methylpyridin-2-yl)carbamate** are summarized in the table below. This data is essential for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂	[1]
Molecular Weight	208.26 g/mol	[1] [2]
CAS Number	90101-20-5	[1]
SMILES	Cc1ccnc(NC(=O)OC(C)(C)C)c1	[1]

Molecular Structure Visualization

The two-dimensional chemical structure of **tert-Butyl (4-methylpyridin-2-yl)carbamate** is depicted in the following diagram. This visualization illustrates the arrangement of atoms and the bonding patterns within the molecule, including the pyridine ring, the methyl group substituent, and the tert-butoxycarbonyl (Boc) protecting group.

Molecular structure of **tert-Butyl (4-methylpyridin-2-yl)carbamate**.

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References

- 1. tert-Butyl (4-methylpyridin-2-yl)carbamate - Amerigo Scientific [amerigoscientific.com]
- 2. synchem.de [synchem.de]
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